

PS-1145 Dihydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: PS-1145 dihydrochloride

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **PS-1145 dihydrochloride**, a potent and selective inhibitor of I κ B kinase (IKK).

PS-1145 dihydrochloride is a valuable tool for investigating the NF- κ B signaling pathway, which plays a critical role in inflammation, immunity, cell survival, and proliferation. Dysregulation of this pathway is implicated in various diseases, including cancer and inflammatory disorders.^{[1][2][3]} These notes provide essential information on solubility, preparation of solutions, and the compound's mechanism of action to facilitate its effective use in research settings.

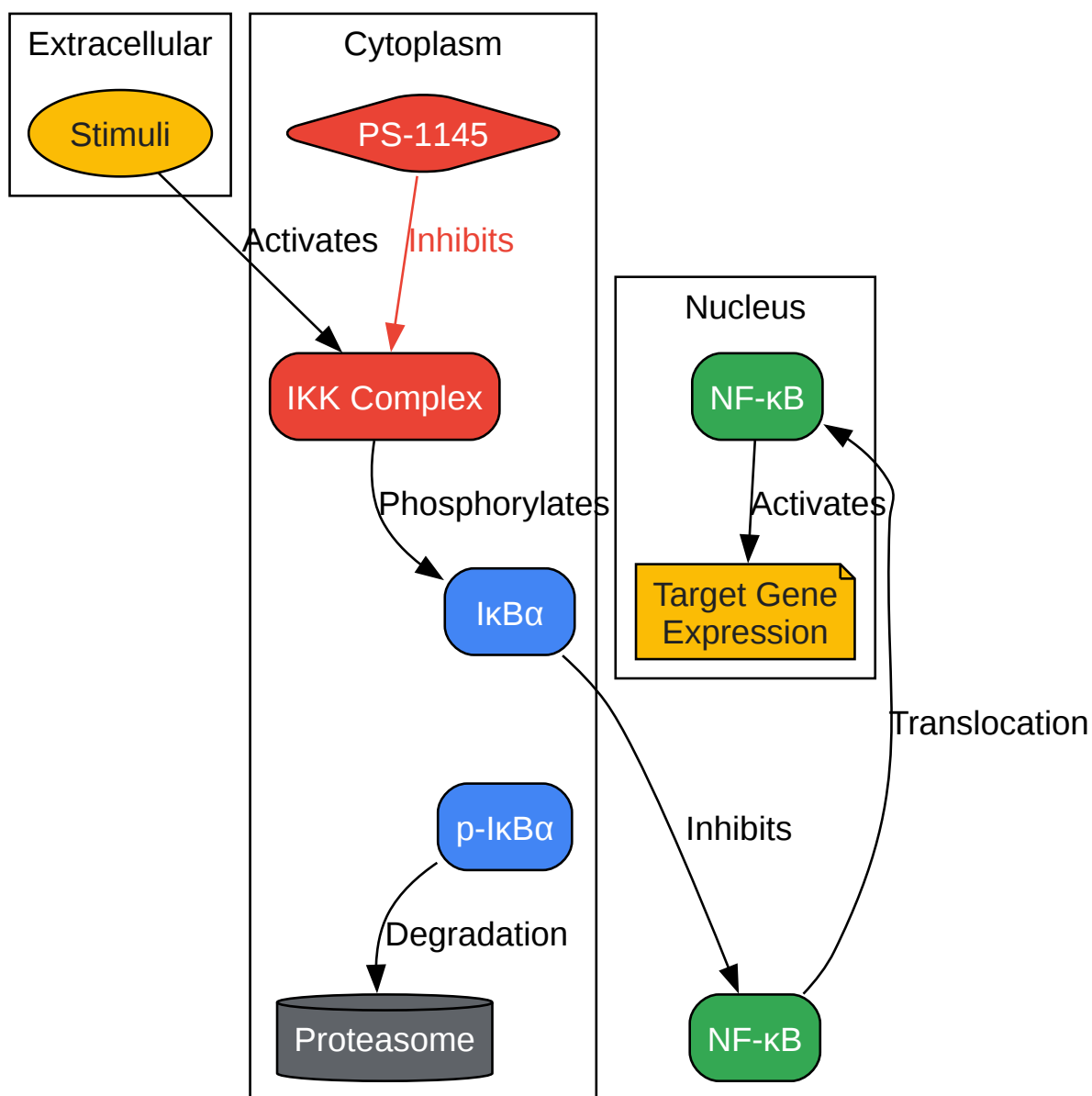
Physicochemical and Solubility Data

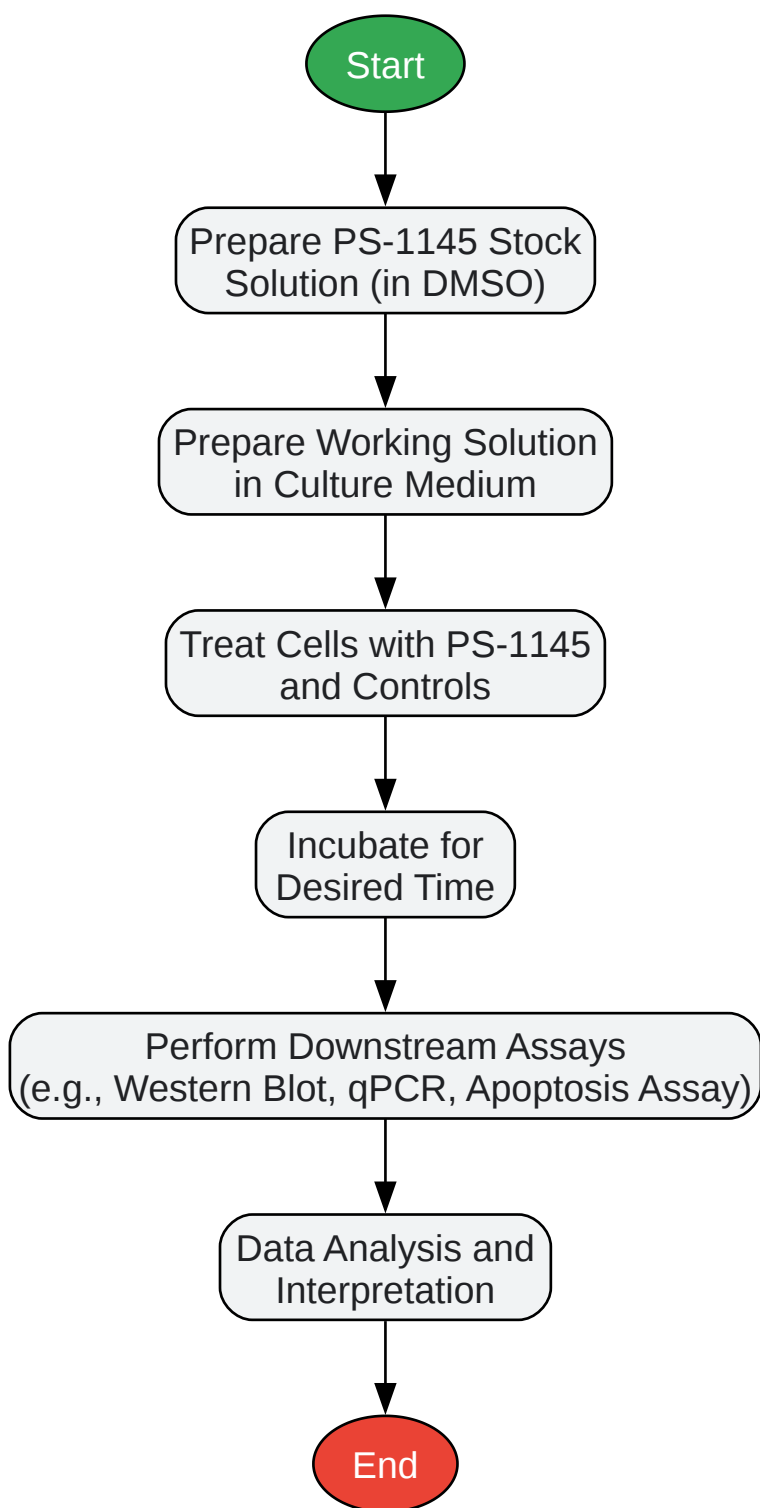
PS-1145 dihydrochloride is a yellow solid with a molecular weight of 395.67 g/mol.^[4] Its solubility is a critical factor for the design of both in vitro and in vivo experiments. The following table summarizes the known solubility of **PS-1145 dihydrochloride** in common laboratory solvents. Gentle warming and sonication can be used to facilitate dissolution.^{[4][5][6]}

Solvent	Concentration	Conditions
DMSO	Soluble to 5 mM	With gentle warming.[4]
DMSO	>3 mg/mL	With warming to ~60 °C for 2 minutes.[5][7]
DMSO	≥20 mg/mL	-
DMSO	50 mg/mL (154.92 mM)	Sonication is recommended.[6]
Water	~10 mg/mL	With warming to 60 °C.[7]
Methanol:Water (1:1)	≥5 mg/mL	With warming to 60 °C for 5 minutes.[5][7]
Ethanol	2 mg/mL (6.19 mM)	Heating is recommended.[6]

Mechanism of Action: Inhibition of the NF-κB Signaling Pathway

PS-1145 is a selective inhibitor of the IκB kinase (IKK) complex, with an IC₅₀ of 100 nM.[4] IKK is a key upstream regulator of the NF-κB signaling cascade. In unstimulated cells, NF-κB dimers are sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by various signals, such as inflammatory cytokines (e.g., TNF-α), the IKK complex becomes activated and phosphorylates IκBα.[3][8] This phosphorylation event targets IκBα for ubiquitination and subsequent degradation by the proteasome. The degradation of IκBα unmask the nuclear localization signal on NF-κB, allowing it to translocate to the nucleus and activate the transcription of target genes involved in inflammation, cell survival, and immune responses.[2][3] PS-1145 blocks the phosphorylation of IκBα, thereby preventing its degradation and keeping NF-κB inactive in the cytoplasm.[4][5][8]





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